

Pinane-3alpha-ol structure activity relationship

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Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

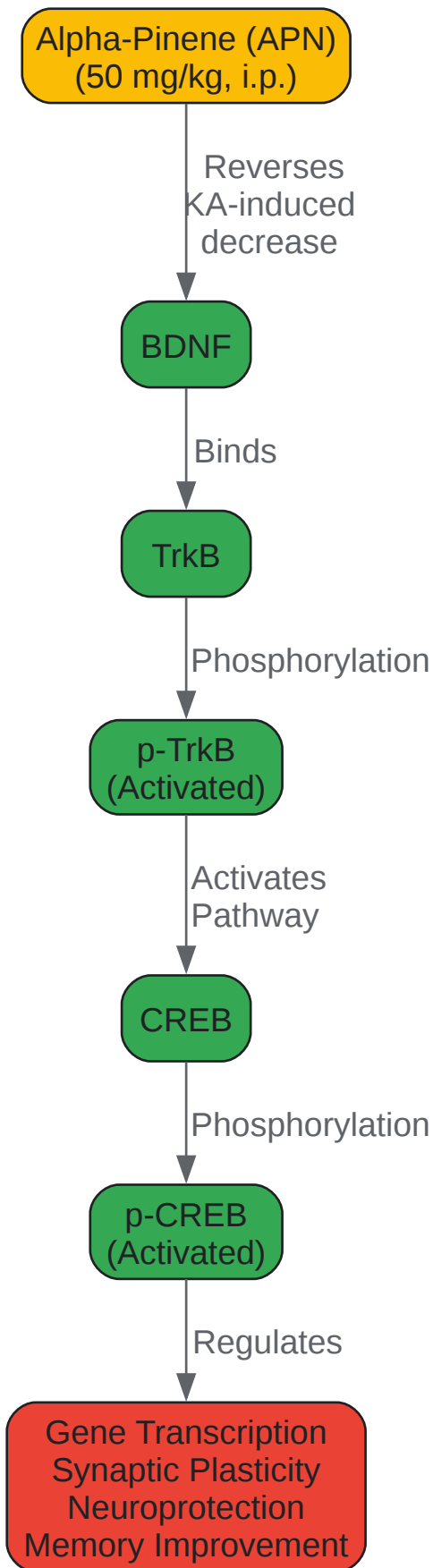
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Neurobiological Profile of Alpha-Pinene

The compound **alpha-pinene (APN)** is a monoterpene and a direct bicyclic precursor to pinane derivatives like pinane-3alpha-ol. A 2023 study provides robust, quantitative data on its activity against memory impairment and elucidates the underlying molecular mechanism [1].

- **Mechanism of Action:** The study demonstrates that alpha-pinene moderates memory impairment by restoring the **BDNF/TrkB/CREB signaling pathway** in the rat hippocampus. This pathway is fundamental to neuronal survival, synaptic plasticity, and memory formation [1].
- **Experimental Model:** Memory impairment was induced in male Wistar rats via intracerebroventricular (i.c.v.) injection of kainic acid (KA), which models hippocampal damage similar to temporal lobe epilepsy [1].

The signaling pathway through which alpha-pinene exerts its effect can be summarized as follows:



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Quantitative Experimental Data and Protocols

The following table summarizes the key experimental findings and methodologies from the alpha-pinene study, providing a template for evaluating similar neuroprotective compounds [1].

Aspect	Detail	Rationale & Implication
Dosage & Regimen	50 mg/kg, intraperitoneal (i.p.); 21 days (14 days pre-KA + 7 days post-KA) [1]	Pre- and post-treatment protocol suggests both prophylactic and therapeutic potential for mitigating neuronal damage.
Key Molecular Results	Significant reversal of KA-induced decreases in hippocampal levels of BDNF, TrkB, p-TrkB, CREB, and p-CREB [1]	Quantifiable restoration of a critical neurotrophic signaling axis is the proposed core mechanism. Data obtained via Western blotting.
Behavioral & Cellular Outcomes	Improved spatial working and inhibitory avoidance memory; significantly reduced neuronal loss in hippocampal CA1 region [1]	Confirms functional recovery (memory) and structural protection (neuronal survival) alongside molecular changes.

| **Experimental Workflow** | 1. Animal treatment (APN/Vehicle) 2. KA injection (Day 15) 3. Behavioral tests (Days 5-7 post-KA) 4. Tissue collection & analysis (Western Blot, Histology) [1] | Provides a standard in vivo workflow for evaluating cognitive-enhancing or neuroprotective drug candidates. |

Research Implications and Future Directions

The data on alpha-pinene provides a strong foundation for hypothesizing the activity of its derivative, pinane-3alpha-ol.

- **SAR Hypothesis:** The bioactive pinane skeleton is shared by both alpha-pinene and pinane-3alpha-ol. The 3alpha-ol modification introduces a polar hydroxy group, which could alter the molecule's

hydrogen-bonding capacity, solubility, and receptor binding affinity compared to its hydrocarbon precursor. This modification may enhance specificity or potency towards the same or a related molecular target within the BDNF/TrkB/CREB pathway.

- **Proposed Experimental Verification:** To establish the SAR for pinane-3alpha-ol, the following experiments are recommended:
 - **Repeat the KA-induced memory impairment model** using pinane-3alpha-ol with the same dosage regimen (e.g., 50 mg/kg, i.p. for 21 days).
 - **Compare efficacy** by measuring the same endpoints: BDNF/TrkB/CREB pathway protein levels, CA1 neuronal survival, and memory performance in behavioral tests.
 - **Conduct receptor binding assays** to determine if the hydroxy group confers a higher affinity for TrkB or related receptors compared to alpha-pinene.

Navigating Information Gaps

When researching specialized compounds like pinane-3alpha-ol, a broader search strategy may be necessary.

- **Explore Broader Databases:** Search scientific databases (e.g., SciFinder, Reaxys, PubMed) specifically for "**pinane-3alpha-ol**" or its synonyms. Also, search for "**pinane derivatives**" and "**structure-activity relationship**" to find related studies that may include your compound of interest within a larger set of tested analogs.
- **Investigate Synthetic Routes:** The primary literature on the **organic synthesis of pinane-3alpha-ol** often includes limited biological data. Examining these papers can provide valuable clues about its tested activities.

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References

1. Frontiers | Alpha-pinene moderates memory impairment induced by... [frontiersin.org]

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